

# synonyms for 3-(1-Cyanoethyl)benzoic acid

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## Compound of Interest

Compound Name: 3-(1-Cyanoethyl)benzoic acid

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## An In-depth Technical Guide to 3-(1-Cyanoethyl)benzoic Acid

This technical guide provides a comprehensive overview of **3-(1-Cyanoethyl)benzoic acid**, a key intermediate in pharmaceutical synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its synonyms, chemical properties, synthesis protocols, and applications.

## Chemical Identity and Synonyms

**3-(1-Cyanoethyl)benzoic acid** is a benzoic acid derivative meta-substituted with a 1-cyanoethyl group. It is widely identified by its CAS number 5537-71-3.<sup>[1][2][3]</sup> A comprehensive list of its synonyms and identifiers is provided below to facilitate cross-referencing in research and procurement.

Table 1: Synonyms and Identifiers for **3-(1-Cyanoethyl)benzoic acid**

Identifier Type	Identifier
IUPAC Name	3-(1-cyanoethyl)benzoic acid[1]
CAS Number	5537-71-3[1][2][3]
EC Number	226-897-0[1][2]
PubChem CID	98370[1]
InChI Key	IRYIYPWRXROPSX-UHFFFAOYSA-N[1][2]
SMILES	<chem>CC(C#N)C1=CC(=CC=C1)C(=O)O</chem> [1]
Molecular Formula	C10H9NO2[1][3]
Molecular Weight	175.18 g/mol [2][3]
Synonyms	m-(1-Cyanoethyl)benzoic acid, 2-(3-carboxyphenyl)propionitrile, Benzoic acid, 3-(1-cyanoethyl)-, Ketoprofen Impurity G, DF-2107Y, NSC-113992[1][4]

## Physicochemical Properties

The physical and chemical properties of **3-(1-Cyanoethyl)benzoic acid** are crucial for its handling, storage, and application in chemical synthesis.

Table 2: Physicochemical Data of **3-(1-Cyanoethyl)benzoic acid**

Property	Value	Reference
Appearance	White to almost white powder or crystal	[5]
Melting Point	145-148 °C	[2]
Boiling Point	355.8 °C at 760 mmHg	[6]
Density	1.204 g/cm <sup>3</sup>	[6]
Solubility	Soluble in DMSO	[7]
Purity	>98%	[2][7]

## Synthesis Protocols

Several methods for the synthesis of **3-(1-Cyanoethyl)benzoic acid** have been reported. A common laboratory-scale and industrially applicable method involves the reaction of a 2-chlorobenzoic acid metal salt with propionitrile.

### Synthesis from a 2-Chlorobenzoic Acid Salt

This method provides an economical route for the preparation of **3-(1-Cyanoethyl)benzoic acid**.

Experimental Protocol:

- Preparation of Potassium 2-chlorobenzoate: To a 50 mL reactor, add 0.36 g of potassium hydroxide and 2 mL of water. At 0 °C, add 1.0 g of 2-chlorobenzoic acid over 1 minute. Raise the temperature to room temperature and stir for 30 minutes. Concentrate the reaction mixture under reduced pressure to obtain a white solid. Dry the solid by heating at 40 °C under reduced pressure to yield 1.2 g of potassium 2-chlorobenzoate.
- Synthesis of **3-(1-Cyanoethyl)benzoic acid**: To a reactor, add 1.9 g of sodium amide and 0.08 mL of propionitrile. Adjust the reactor temperature to -33 °C and stir for 30 minutes. At the same temperature, add 1 g of the prepared potassium 2-chlorobenzoate and continue stirring for 1 hour and 30 minutes. Raise the reactor temperature to room temperature to evaporate the liquid ammonia. Add water dropwise to quench any remaining sodium amide.

Add concentrated hydrochloric acid dropwise. Filter the resulting solid to obtain 0.5 g of **3-(1-Cyanoethyl)benzoic acid**.<sup>[7]</sup>

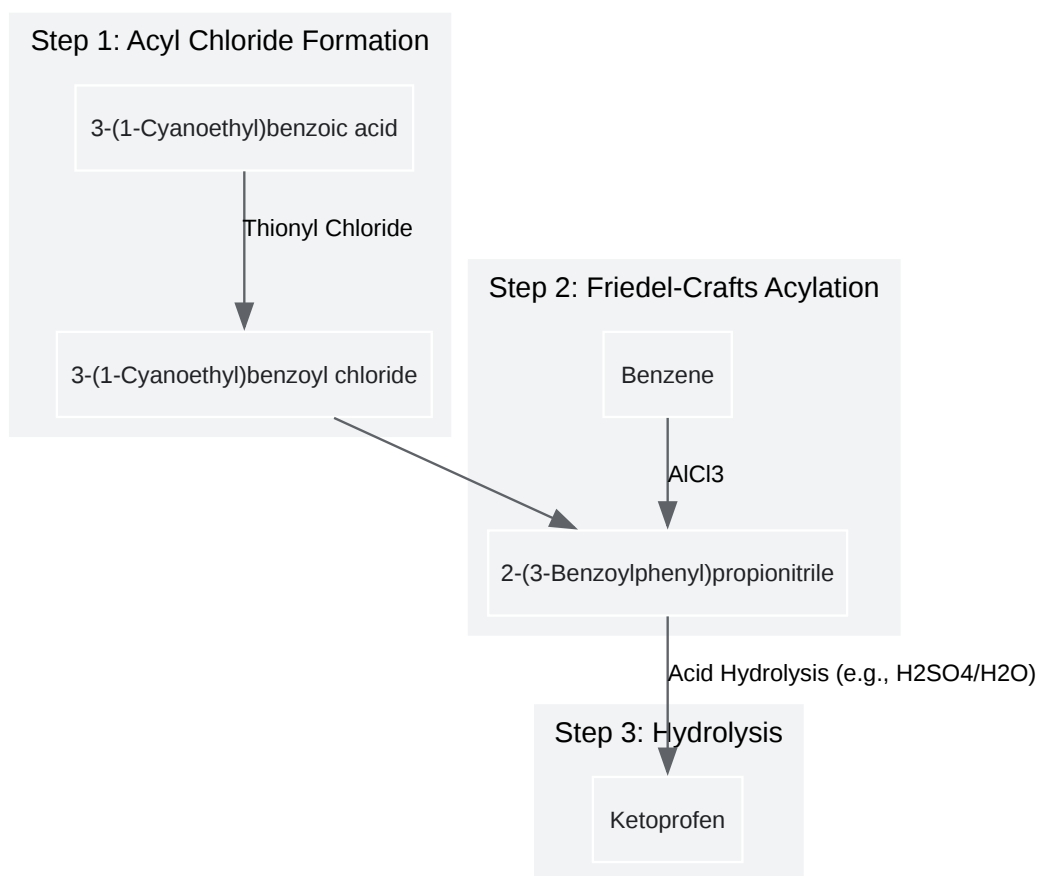
## Application in Pharmaceutical Synthesis: Ketoprofen

A primary application of **3-(1-Cyanoethyl)benzoic acid** is as a key intermediate in the synthesis of Ketoprofen, a non-steroidal anti-inflammatory drug (NSAID).<sup>[8]</sup> The synthesis involves a multi-step process starting from **3-(1-Cyanoethyl)benzoic acid**.

## Synthesis of Ketoprofen from 3-(1-Cyanoethyl)benzoic acid

The overall workflow for the synthesis of Ketoprofen from **3-(1-Cyanoethyl)benzoic acid** is depicted in the following diagram.

## Workflow for Ketoprofen Synthesis



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Caption: Synthetic pathway from **3-(1-Cyanoethyl)benzoic acid** to Ketoprofen.

Experimental Protocol for Ketoprofen Synthesis:

This protocol outlines the key steps for synthesizing Ketoprofen starting from 3-(1-cyanoethyl)benzoyl chloride, which is derived from **3-(1-Cyanoethyl)benzoic acid**.

Step 1: Friedel-Crafts Acylation of Benzene

- In a round-bottom flask equipped with a magnetic stirrer and an addition funnel, suspend anhydrous aluminum chloride ( $\text{AlCl}_3$ ) in anhydrous dichloromethane (DCM) under an inert atmosphere and cool to 0-5 °C in an ice bath.
- In a separate flask, dissolve 3-(1-cyanoethyl)benzoyl chloride in anhydrous benzene.
- Slowly add the solution of 3-(1-cyanoethyl)benzoyl chloride in benzene to the stirred  $\text{AlCl}_3$  suspension over 30-60 minutes, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux (40-45 °C) for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture and pour it onto a mixture of crushed ice and concentrated hydrochloric acid with vigorous stirring.
- Separate the organic layer and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash with deionized water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain crude 2-(3-benzoylphenyl)propionitrile.<sup>[5]</sup>

## Step 2: Hydrolysis to Ketoprofen

- To a round-bottom flask, add the crude 2-(3-benzoylphenyl)propionitrile and an 80% sulfuric acid solution.
- Heat the mixture to reflux and maintain for approximately 7 hours. Monitor the reaction for the disappearance of the starting material.
- Once the reaction is complete, cool the mixture.
- The product, Ketoprofen, can be isolated by filtration, washing with water, and drying. A purity of over 99% and a yield of over 90% can be achieved through this process.<sup>[3][9]</sup>

## Application in Biocatalysis: Nitrile Hydratase Screening

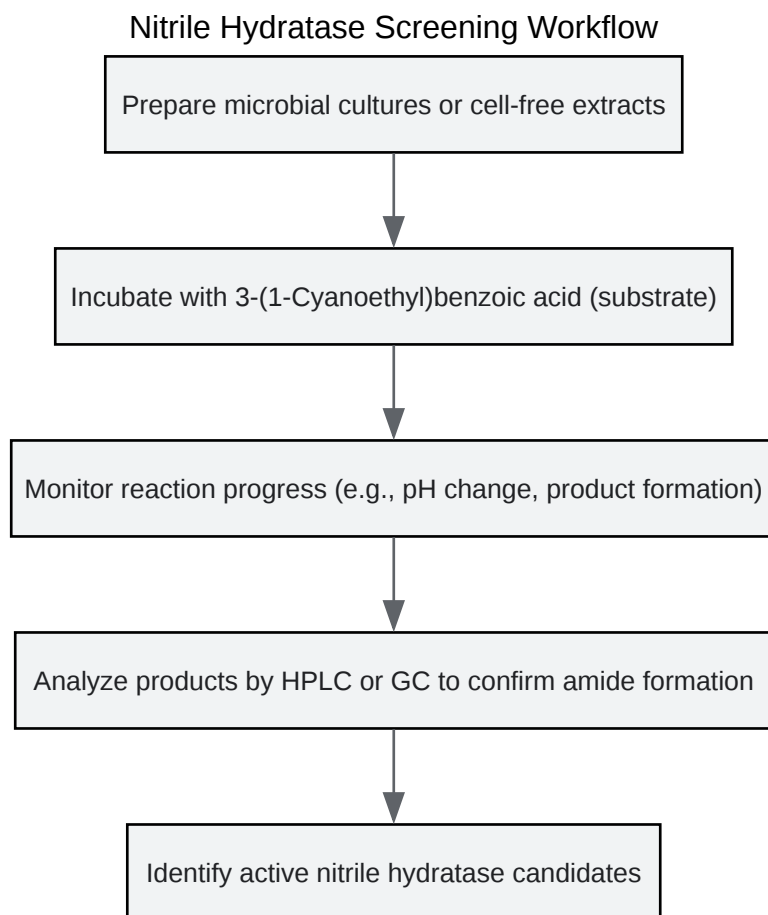
**3-(1-Cyanoethyl)benzoic acid** is utilized as a substrate in the screening and characterization of nitrile hydratase (NHase) enzymes.[8] These enzymes are of significant industrial interest as they catalyze the hydration of nitriles to their corresponding amides under mild conditions.

### Nitrile Hydratase Activity Assay

A common method to screen for nitrile hydratase activity involves detecting the formation of the corresponding amide or the subsequent carboxylic acid product. A high-throughput colorimetric assay based on pH changes can be employed to differentiate between nitrilases (which directly produce a carboxylic acid) and nitrile hydratase-amidase systems (which produce an amide intermediate that is then hydrolyzed to a carboxylic acid).[10]

General Experimental Workflow for Nitrile Hydratase Screening:

The logical flow of a nitrile hydratase screening experiment is outlined below.



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Caption: General workflow for screening nitrile hydratase activity.

Protocol Outline for a Colorimetric Assay:

- Microbial cultures or cell-free extracts are grown in a suitable medium.
- The cultures or extracts are incubated with **3-(1-Cyanoethyl)benzoic acid** as the substrate in a microplate format.
- A pH indicator, such as bromothymol blue, is included in the reaction mixture.



- A color change from blue to green or yellow indicates the formation of the carboxylic acid, suggesting either nitrilase activity or a nitrile hydratase/amidase system.
- To specifically identify nitrile hydratase activity, the accumulation of the amide product can be confirmed by analytical methods like HPLC or GC-MS.[10]

## Biological Activity Context

Currently, the biological significance of **3-(1-Cyanoethyl)benzoic acid** itself is primarily as a synthetic precursor and a biochemical tool for enzyme screening. While benzoic acid and its derivatives can exhibit a range of biological activities, including antimicrobial and anti-inflammatory properties, specific data on the direct pharmacological effects of **3-(1-Cyanoethyl)benzoic acid** on signaling pathways are not extensively documented in publicly available literature.[4][11] Its role in drug development is centered on its utility as a building block for more complex and pharmacologically active molecules like Ketoprofen.

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